Application Note: Microbial Biotransformation of 4-Morpholinobutan-1-ol

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Compound of Interest	
Compound Name:	*4-Morpholinobutan-1-ol*
CAS No.:	*5835-79-0*
Cat. No.:	*B1603391*

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Executive Summary

This detailed guide outlines the protocols for the microbial biotransformation of **4-Morpholinobutan-1-ol** (CAS: 1005-67-0). This compound serves as a critical linker in pharmaceutical synthesis (e.g., kinase inhibitors like Fedratinib) and a model substrate for studying the metabolism of morpholine-containing xenobiotics.

Unlike standard chemical oxidation, which often requires harsh reagents (Jones reagent, permanganate) and lacks regioselectivity, microbial biotransformation offers three distinct, highly selective pathways depending on the biocatalyst chosen:

- N-Oxidation: Production of the N-oxide metabolite (mimicking mammalian Phase I metabolism).
- Terminal Oxidation: Selective conversion of the primary alcohol to 4-morpholinobutyric acid without ring cleavage.
- Biodegradation: Cleavage of the morpholine ring for bioremediation studies.

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Mechanistic Pathways & Strain Selection

The biotransformation outcome is strictly dictated by the microbial strain and the induction of specific enzyme systems.

Pathway Logic

- Pathway A (Ring Cleavage): Mediated by Morpholine Monooxygenase (MorA), a cytochrome P450 system found in Mycobacterium and Pseudomonas species. This pathway cleaves the C-N bond, leading to glycolate and amino-ethoxy intermediates.
- Pathway B (N-Oxidation): Mediated by fungal FMOs (Flavin-containing Monooxygenases) or specific P450s. Common in Cunninghamella and Aspergillus species.
- Pathway C (Side-Chain Oxidation): Mediated by Alcohol Dehydrogenases (ADH) and Aldehyde Dehydrogenases (ALDH). Oxidative bacteria like Gluconobacter oxydans are preferred for this "green synthesis" of carboxylic acids.

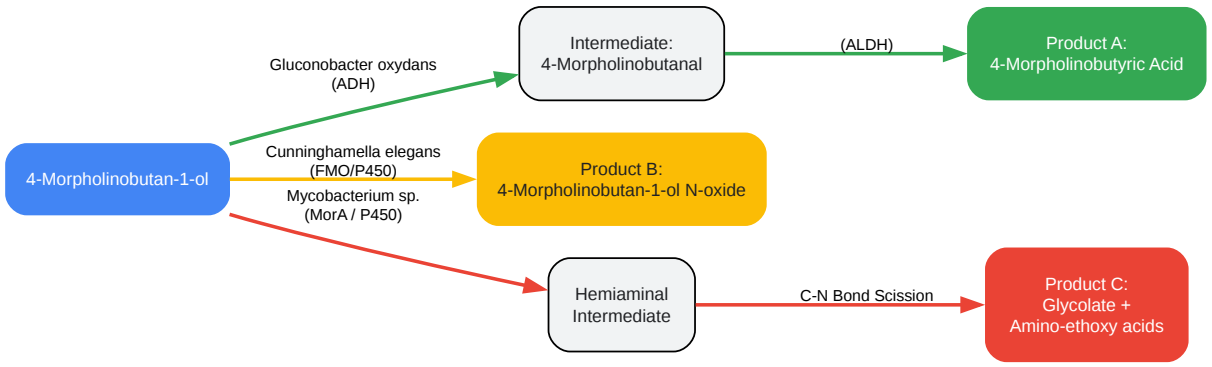
Biocatalyst Selection Matrix

Target Product	Recommended Strain	Enzyme System	Culture Condition
4-Morpholinobutyric acid	Gluconobacter oxydans (ATCC 621)	Membrane-bound ADH	Resting cell transformation (pH 6.0)
4-Morpholinobutan-1-ol N-oxide	Cunninghamella elegans (ATCC 9245)	Fungal P450 / FMO	Submerged fermentation (28°C)
Ring Cleavage Metabolites	Mycobacterium sp. strain RP1	Morpholine Monooxygenase (MorA)	Minimal Salt Medium (Morpholine induced)

Visualizing the Biotransformation Network

The following diagram illustrates the divergent metabolic fates of **4-Morpholinobutan-1-ol** based on the microbial host.

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Caption: Divergent metabolic pathways of **4-Morpholinobutan-1-ol** mediated by specific microbial enzymes.

Experimental Protocols

Protocol A: Production of N-Oxide Metabolite (Fungal Model)

Objective: Mimic mammalian Phase I metabolism to produce the N-oxide derivative for toxicity testing.

Materials:

- Strain: Cunninghamella elegans ATCC 9245.
- Medium: Sabouraud Dextrose Broth (SDB).
- Solvent: Ethyl Acetate, Methanol.

Step-by-Step Workflow:

- Inoculum Preparation: Revive spores on Potato Dextrose Agar (PDA) slants for 7 days at 28°C. Suspend spores in sterile saline (0.1% Tween 80) to achieve

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spores/mL.

- Pre-Culture: Inoculate 50 mL SDB in a 250 mL Erlenmeyer flask. Incubate at 28°C, 180 rpm for 48 hours to establish mycelial pellets.
- Substrate Addition: Dissolve **4-Morpholinobutan-1-ol** in methanol (stock 100 mg/mL). Add to the culture to a final concentration of 0.5 mg/mL.
    - Critical Control: Include a "culture control" (no substrate) and "substrate control" (sterile medium + substrate) to rule out abiotic oxidation.
- Biotransformation: Continue incubation for 72–96 hours.
- Sampling: Withdraw 1 mL aliquots every 24 hours. Centrifuge (10,000 x g, 5 min). Analyze supernatant via LC-MS.

Protocol B: Selective Oxidation to Carboxylic Acid (Bacterial Model)

Objective: Green synthesis of 4-morpholinobutyric acid using resting cells.

Materials:

- Strain: Gluconobacter oxydans ATCC 621.
- Medium: Sorbitol-Yeast Extract medium.
- Buffer: 50 mM Phosphate Buffer (pH 6.0).

Step-by-Step Workflow:

- Biomass Generation: Grow G. oxydans in Sorbitol medium (25 g/L Sorbitol, 5 g/L Yeast Extract) at 30°C, 200 rpm for 24 hours (mid-log phase).
- Harvesting: Centrifuge cells (6,000 x g, 15 min, 4°C). Wash pellet twice with ice-cold phosphate buffer (pH 6.0).
- Resting Cell Reaction: Resuspend cells to a high density (

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) in 50 mL phosphate buffer containing 10 mg/mL **4-Morpholinobutan-1-ol**.

- Aeration: This reaction is oxygen-dependent. Use baffled flasks and high agitation (220 rpm).
- Monitoring: Monitor pH drop (indicative of acid production). Maintain pH 6.0 by manual addition of 1M NaOH if necessary to prevent product inhibition.

Analytical Methods & Validation

Extraction Protocol

Due to the amphiphilic nature of morpholine derivatives, pH-dependent extraction is critical.

Fraction	pH Adjustment	Solvent	Target Compounds
Neutral	pH 7.0	Ethyl Acetate	Unreacted Substrate, N-Oxide
Acidic	pH 3.0	n-Butanol / CHCl3	4-Morpholinobutyric acid
Aqueous	--	--	Ring cleavage products (highly polar)

LC-MS Conditions

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B (0-2 min)

  95% B (10 min).
- Detection: ESI Positive Mode (

).
  - Substrate (

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): m/z 160.13

- N-Oxide (

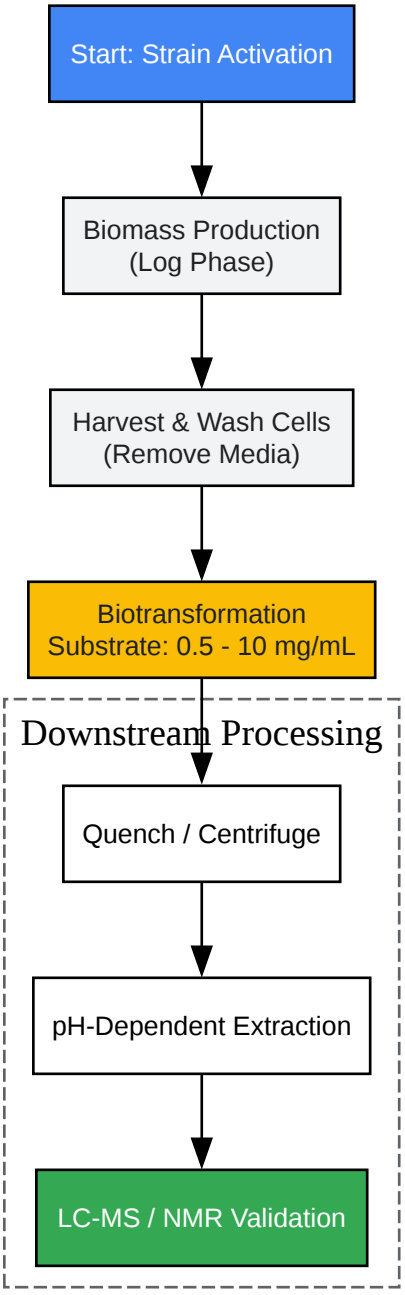
  ): m/z 176.13 (+16 Da shift)

- Carboxylic Acid (

  ): m/z 174.11 (+14 Da shift)

Workflow Visualization

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Caption: Standardized workflow for whole-cell biotransformation of morpholine derivatives.

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